

Technical Support Center: Optimization of Sodium cyanide Leaching Processes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium cyanide

Cat. No.: B046578

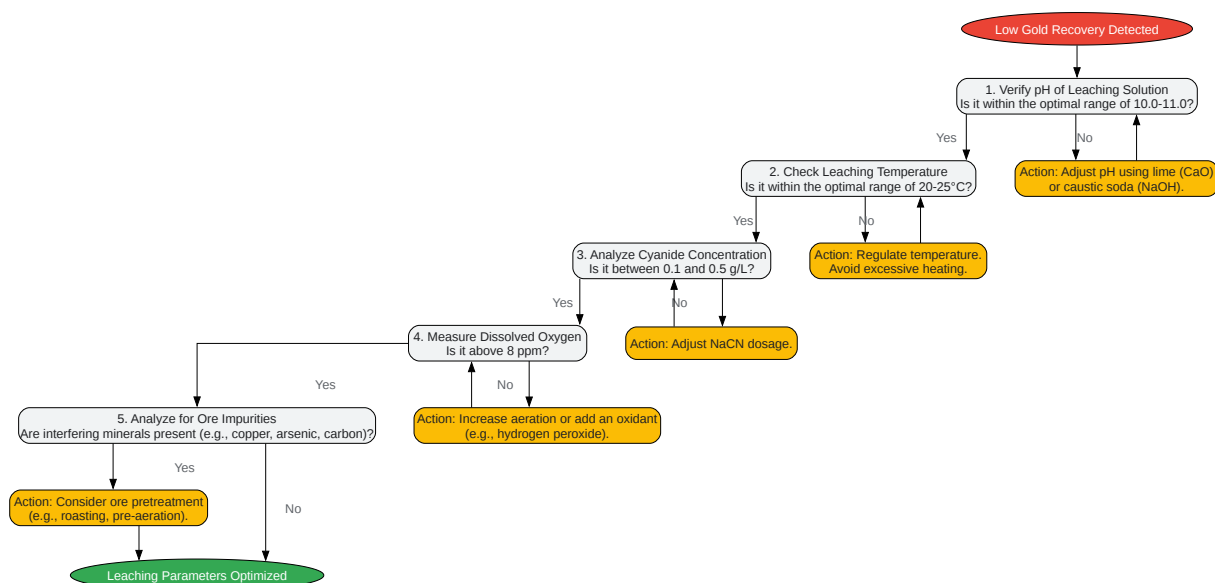
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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in **sodium cyanide** leaching experiments.

Troubleshooting Guide

Issue: Low Gold Recovery

Low recovery of gold is a common issue in cyanide leaching. The following guide provides a systematic approach to troubleshooting this problem.



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Caption: Troubleshooting workflow for low gold recovery in cyanide leaching.

Frequently Asked Questions (FAQs)

1. What is the optimal pH for **sodium cyanide** leaching and why is it important?

The optimal pH range for cyanide leaching is generally between 10.0 and 11.0.^{[1][2][3]} Some operations may maintain it between 11 and 12 to be safe.^{[4][5][6][7]} Maintaining this alkaline environment is critical for two primary reasons:

- Preventing the formation of toxic hydrogen cyanide (HCN) gas: At a pH below 10.5, the equilibrium shifts towards the formation of volatile and highly toxic HCN gas.^{[4][8]} This not only represents a significant safety hazard but also leads to the loss of cyanide, increasing reagent consumption.^{[4][8]}
- Maximizing gold dissolution: The rate of gold dissolution is optimized within this pH range.^{[4][8]}

2. How does temperature affect the leaching process?

Temperature has a dual effect on cyanide leaching.^[9]

- Increased reaction kinetics: Higher temperatures generally increase the rate of gold dissolution.^{[1][9][10]}
- Decreased oxygen solubility and increased cyanide decomposition: As temperature rises, the solubility of oxygen in the solution decreases.^[9] Oxygen is a crucial reactant in the dissolution of gold.^{[2][11]} Furthermore, high temperatures can lead to the decomposition of cyanide, reducing its effectiveness.^{[1][9]}

The optimal temperature is typically between 20 and 25 degrees Celsius to balance these factors.^[1]

3. What are the common reagents used to control pH?

Lime (calcium oxide, CaO) and caustic soda (sodium hydroxide, NaOH) are the most commonly used reagents to increase and maintain the pH of the leaching solution.^{[2][4][8]}

4. My gold recovery is low, but my pH and temperature are optimal. What else could be the problem?

If pH and temperature are within the optimal ranges, consider the following factors:

- **Cyanide Concentration:** The ideal cyanide concentration is typically between 0.1 and 0.5 g/L. [\[1\]](#) Too low a concentration will result in a slow reaction rate, while an excessively high concentration can lead to the formation of undesired metal-cyanide complexes and increased costs. [\[1\]](#)[\[10\]](#)
- **Dissolved Oxygen:** Oxygen is essential for the cyanidation reaction. [\[11\]](#) The dissolved oxygen level should be maintained above 8 ppm. [\[2\]](#) Insufficient oxygen is a common rate-limiting factor.
- **Presence of Impurities:** Certain minerals in the ore can interfere with the leaching process. These include:
 - **Copper minerals:** These can react with cyanide, leading to high reagent consumption. [\[11\]](#) [\[12\]](#)
 - **Arsenic and antimony minerals:** These can consume oxygen in the solution, making it unavailable for gold dissolution. [\[11\]](#)[\[12\]](#)
 - **Carbonaceous materials:** These can adsorb the dissolved gold-cyanide complex, a phenomenon known as "preg-robbing," which reduces the recovery of gold from the solution. [\[12\]](#)[\[13\]](#)
- **Particle Size:** Smaller ore particles have a larger surface area, which generally leads to faster and more efficient leaching. [\[1\]](#) However, excessively fine particles can hinder the percolation of the solution in heap leaching operations. [\[1\]](#)

5. How can I mitigate the effect of interfering minerals?

Several pretreatment methods can be employed to reduce the negative impact of problematic minerals before cyanidation:

- **Roasting:** This process can break down sulfide minerals and carbonaceous material, liberating the gold and making it more accessible to the cyanide solution. [\[12\]](#)[\[14\]](#)

- Pre-aeration: Aerating the slurry in an alkaline environment before adding cyanide can help to oxidize some of the interfering sulfide minerals.
- Flotation: This can be used to remove interfering minerals like copper sulfides before the leaching stage.[\[13\]](#)

Quantitative Data Summary

Parameter	Optimal Range	Consequence of Deviation
pH	10.0 - 11.0[1][2][3]	< 10.0: Formation of toxic HCN gas, increased cyanide loss.[4] [8] > 11.5: May reduce leaching efficiency and increase reagent costs.[2]
Temperature	20 - 25 °C[1]	< 20 °C: Slower reaction kinetics. > 25 °C: Decreased oxygen solubility, increased cyanide decomposition.[9][10]
Sodium Cyanide Concentration	0.1 - 0.5 g/L[1]	< 0.1 g/L: Slow gold dissolution. > 0.5 g/L: Increased reagent cost, formation of unwanted metal-cyanide complexes.[1][10]
Dissolved Oxygen Concentration	> 8 ppm[1][2]	< 8 ppm: Leaching rate becomes limited by oxygen availability.[2]
Particle Size	0.5 - 2.0 mm[1]	< 0.5 mm: Potential for compaction and reduced permeability in heap leaching. [1] > 2.0 mm: Slower dissolution due to reduced surface area.
Agitation Rate (for tank leaching)	400 - 600 rpm[1]	< 400 rpm: Inefficient mixing and mass transfer. > 600 rpm: Potential for air bubble formation, reducing efficiency. [1]

Experimental Protocols

Protocol 1: Determination of Optimal pH for Leaching

Objective: To determine the pH at which the highest gold extraction is achieved for a specific ore sample.

Methodology:

- **Sample Preparation:** Prepare a representative sample of the ore, ground to the desired particle size (e.g., 80% passing 75 μm).
- **Leaching Setup:** Prepare a series of identical leaching vessels (e.g., baffled flasks or beakers with overhead stirrers).
- **Slurry Preparation:** For each vessel, create a slurry with a fixed pulp density (e.g., 40% solids) using the prepared ore and water.
- **pH Adjustment:** Adjust the pH of each slurry to a different value within the test range (e.g., 9.5, 10.0, 10.5, 11.0, 11.5) using a lime or caustic soda solution. Use a calibrated pH meter for accurate measurement.
- **Cyanide Addition:** Add a constant concentration of **sodium cyanide** (e.g., 0.5 g/L) to each vessel.
- **Leaching:** Agitate all slurries at a constant rate and maintain a constant temperature (e.g., 25°C) for a predetermined leaching time (e.g., 24 hours). Ensure adequate aeration to maintain dissolved oxygen levels.
- **Sampling and Analysis:** At regular intervals (e.g., 2, 4, 8, 12, 24 hours), take solution samples from each vessel. Filter the samples and analyze the gold concentration in the pregnant solution using Atomic Absorption Spectrophotometry (AAS) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- **Data Analysis:** Plot the percentage of gold extracted versus pH for each time interval. The optimal pH is the value that yields the highest gold recovery.

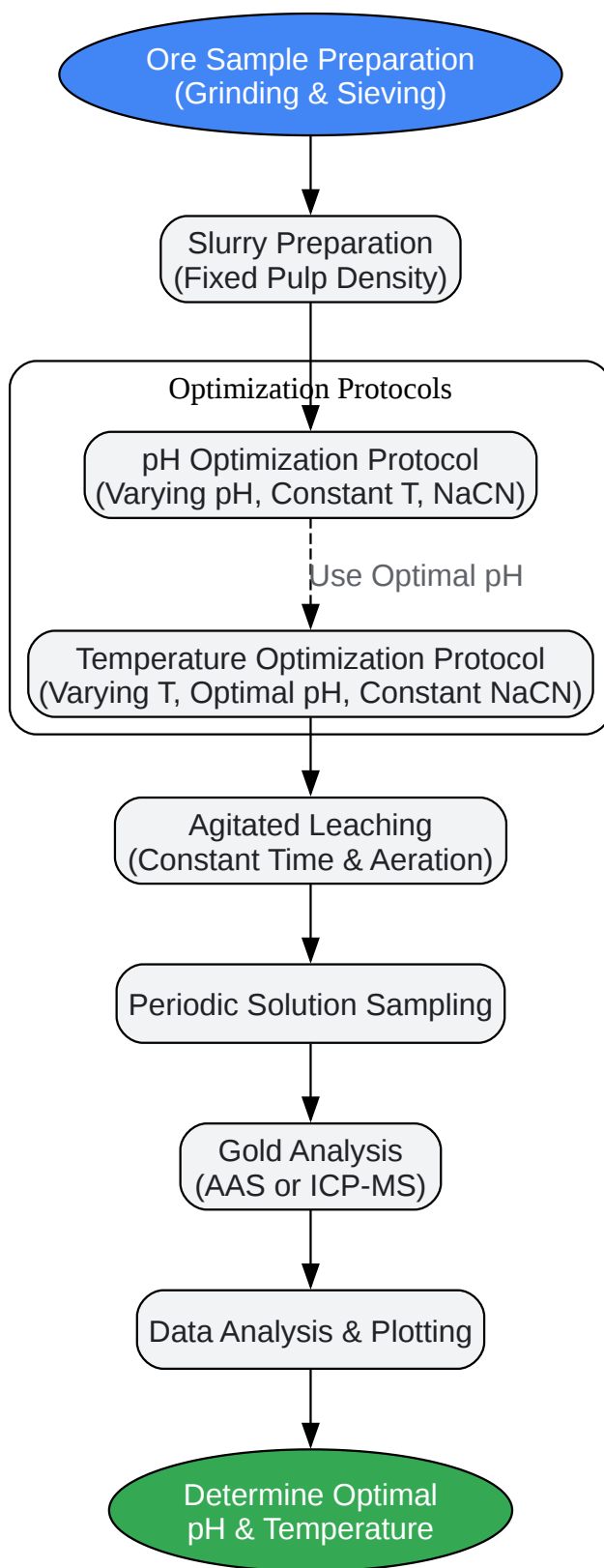
Protocol 2: Determination of Optimal Temperature for Leaching

Objective: To determine the temperature at which the highest gold extraction is achieved.

Methodology:

- **Sample Preparation:** Prepare a representative ore sample as described in Protocol 1.
- **Leaching Setup:** Use temperature-controlled leaching vessels (e.g., jacketed beakers connected to a water bath).
- **Slurry Preparation:** Prepare identical slurries as in Protocol 1.
- **pH and Cyanide Addition:** Adjust the pH of all slurries to the predetermined optimal value (from Protocol 1) and add a constant concentration of **sodium cyanide**.
- **Temperature Control:** Set each leaching vessel to a different temperature (e.g., 20°C, 25°C, 30°C, 35°C, 40°C) and maintain it throughout the experiment.
- **Leaching and Analysis:** Follow the same procedure for agitation, aeration, sampling, and analysis as described in Protocol 1.
- **Data Analysis:** Plot the percentage of gold extracted versus temperature. The optimal temperature is the one that provides the best balance between recovery rate and reagent stability.

Experimental Workflow Visualization



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Caption: Experimental workflow for pH and temperature optimization.

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- To cite this document: BenchChem. [Technical Support Center: Optimization of Sodium cyanide Leaching Processes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046578#optimization-of-ph-and-temperature-in-sodium-cyanide-leaching-processes]

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